

Personal protective equipment for handling 2,4-Dihydroxy-3-nitroquinoline

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Compound of Interest

Compound Name: 2,4-Dihydroxy-3-nitroquinoline

Cat. No.: B078227

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Essential Safety and Handling Guide for 2,4-Dihydroxy-3-nitroquinoline

This guide provides crucial safety protocols, operational procedures, and disposal plans for handling **2,4-Dihydroxy-3-nitroquinoline** (CAS RN: 15151-57-2). Researchers, scientists, and drug development professionals should adhere to these guidelines to ensure personal safety and minimize environmental impact. The following information is a synthesis of available data for **2,4-Dihydroxy-3-nitroquinoline** and related nitroaromatic and quinoline compounds.

Hazard Identification and Classification

2,4-Dihydroxy-3-nitroquinoline is classified as a hazardous substance. Primary hazards include irritation to the skin and eyes.^{[1][2][3]} Some sources also indicate that similar compounds may have the potential to cause cancer.^[4] Therefore, it is imperative to handle this compound with appropriate caution in a controlled laboratory setting.

Globally Harmonized System (GHS) Classification:

Hazard Category	GHS Classification	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1][3][5]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation[1][3][5]
Carcinogenicity	Category 1B	H350: May cause cancer[4]

Chemical and Physical Properties:

Property	Value
Molecular Formula	C ₉ H ₆ N ₂ O ₄ [6][7]
Molecular Weight	206.15 g/mol [6][8]
Appearance	Light yellow to yellow solid[9]
Melting Point	225 °C (decomposes)[6][9]
Boiling Point	309.1 °C at 760 mmHg[6][7]
Density	1.61 g/cm ³ [6][7]
Flash Point	140.7 °C[6][7]

Personal Protective Equipment (PPE)

A multi-layered approach to safety, combining engineering controls and appropriate Personal Protective Equipment (PPE), is mandatory when handling **2,4-Dihydroxy-3-nitroquinoline**.

PPE Category	Item	Specifications and Rationale
Eye Protection	Safety Goggles	Must be worn at all times in the laboratory and conform to EN 166 or OSHA 29 CFR 1910.133 standards to protect against splashes and dust. [10]
Face Protection	Face Shield	Recommended when there is a significant risk of splashing or dust generation for broader protection. [10]
Hand Protection	Chemical-resistant gloves	Nitrile or butyl rubber gloves are suitable for protection. [10] [11] Always inspect gloves for integrity before each use and change them immediately upon contamination.
Body Protection	Laboratory Coat	A flame-resistant lab coat should be worn and kept fully buttoned to provide a barrier against accidental skin contact. [10] [11]
Respiratory Protection	Dust mask or respirator	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if dust formation is likely or if working outside of a certified chemical fume hood to minimize inhalation exposure. [1] [10]

Operational Plan: Step-by-Step Handling Protocol

A systematic approach is crucial when working with **2,4-Dihydroxy-3-nitroquinoline**.

1. Preparation and Engineering Controls:

- All handling of **2,4-Dihydroxy-3-nitroquinoline** powder should occur within a certified chemical fume hood to minimize inhalation exposure.[\[10\]](#)
- Ensure that an eyewash station and a safety shower are readily accessible.[\[10\]](#)

2. Weighing and Transfer:

- Conduct all weighing and transfer operations within a fume hood to contain any dust.[\[10\]](#)
- Use appropriate tools (e.g., spatulas) to handle the solid material and avoid generating dust.

3. During the Experiment:

- Keep all containers with **2,4-Dihydroxy-3-nitroquinoline** clearly labeled.
- Avoid contact with skin and eyes.[\[10\]](#)
- Do not eat, drink, or smoke in the laboratory.[\[5\]](#)[\[10\]](#)[\[12\]](#)

4. Post-Experiment:

- Wash hands thoroughly after handling the chemical, even if gloves were worn.[\[5\]](#)[\[10\]](#)
- Decontaminate all surfaces and equipment that may have come into contact with the chemical.

5. Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)[\[10\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[1\]](#)[\[10\]](#)

Disposal Plan

2,4-Dihydroxy-3-nitroquinoline and any contaminated materials must be disposed of as hazardous waste.[\[2\]](#)[\[3\]](#) Follow all federal, state, and local regulations for hazardous waste disposal.

Waste Collection:

- Solid Waste: Collect unused **2,4-Dihydroxy-3-nitroquinoline** and any contaminated solid materials (e.g., weighing paper, pipette tips, gloves) in a designated, sealed, and clearly labeled hazardous waste container.[\[2\]](#)
- Liquid Waste: Collect solutions containing **2,4-Dihydroxy-3-nitroquinoline** in a separate, sealed, and clearly labeled hazardous waste container. Do not mix with other waste streams to prevent dangerous reactions.[\[2\]](#)
- Labeling: Clearly label the hazardous waste container with "Hazardous Waste" and the full chemical name: "**2,4-Dihydroxy-3-nitroquinoline**."[\[2\]](#) List any other components and their approximate concentrations.

Disposal Procedure:

- DO NOT dispose of **2,4-Dihydroxy-3-nitroquinoline** down the drain or in regular municipal trash.[\[2\]](#)
- Arrange for pickup and disposal through your institution's approved hazardous waste management program.[\[2\]](#)

Emergency Procedures

Spill Management:

- Evacuate: Evacuate personnel from the immediate spill area.[\[10\]](#)
- Ventilate: Ensure the area is well-ventilated; use a fume hood if the spill is contained within it.[\[10\]](#)
- Don PPE: Put on the appropriate PPE, including respiratory protection, before addressing the spill.[\[10\]](#)
- Contain the Spill: For a solid spill, carefully sweep up the material and place it into a labeled, sealed container for hazardous waste.[\[10\]](#) For a liquid spill, use an inert absorbent material to contain and absorb the liquid.

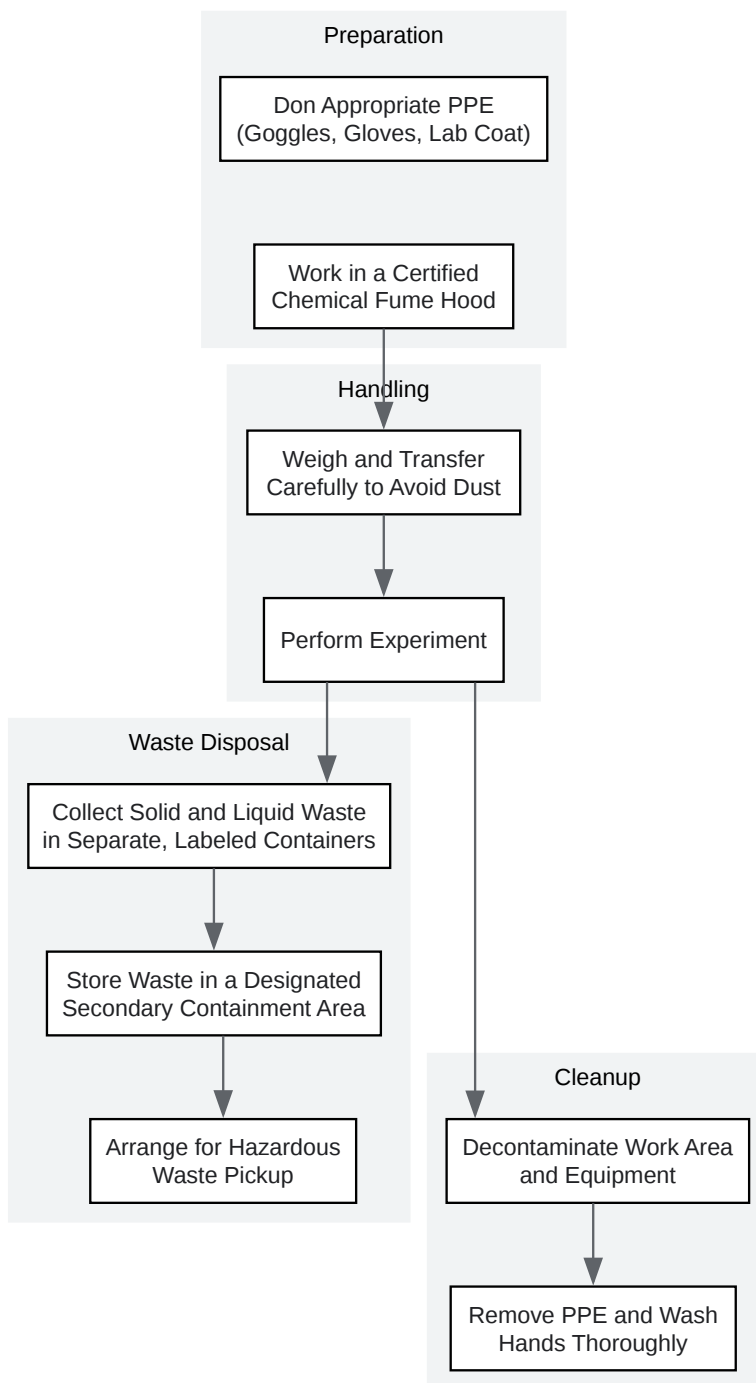
- Decontaminate: Clean the spill area thoroughly with an appropriate solvent, followed by soap and water. Collect all cleaning materials as hazardous waste.[2]

First Aid Measures:

- If Inhaled: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.[1]
- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[1][5]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a poison center or doctor.[1][5]
- If Swallowed: Call a poison center or doctor if you feel unwell. Rinse mouth.[1][5]

Workflow for Safe Handling and Disposal

Workflow for Safe Handling and Disposal of 2,4-Dihydroxy-3-nitroquinoline



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Caption: Workflow for the safe handling and disposal of **2,4-Dihydroxy-3-nitroquinoline**.

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